

Application Notes and Protocols for Antifungal Susceptibility Testing of Keto-itraconazole

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of fungi to the azole antifungal agents, ketoconazole and itraconazole. The methodologies outlined are based on established standards from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), ensuring reproducibility and comparability of results.

Mechanism of Action and Resistance

Ketoconazole and itraconazole are azole antifungals that exert their effect by disrupting the fungal cell membrane.[1][2][3] They achieve this by inhibiting the cytochrome P450 enzyme 14- α -demethylase, which is essential for the conversion of lanosterol to ergosterol, a vital component of the fungal cell membrane.[2][3] The depletion of ergosterol and the accumulation of toxic sterol precursors compromise membrane integrity, leading to the inhibition of fungal growth and proliferation.[4][5]

Fungal resistance to azoles can emerge through several mechanisms[4][6][7][8]:

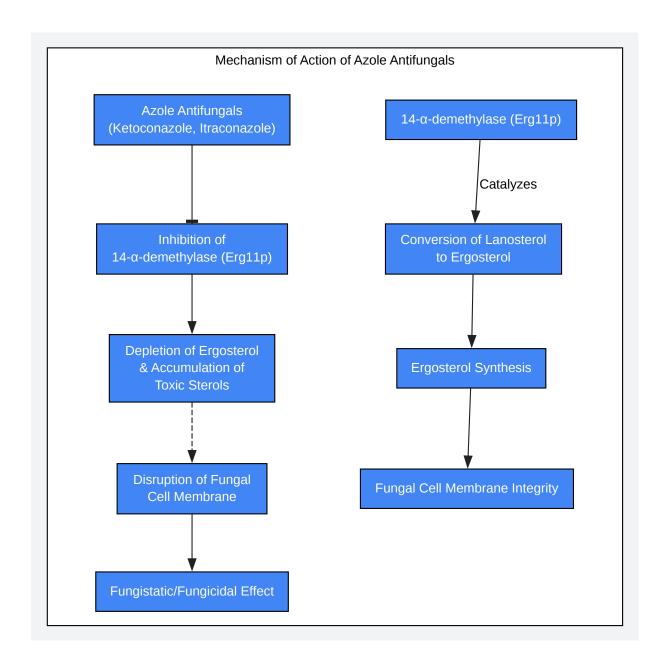
- Target site modification: Mutations in the ERG11 gene, which encodes for 14-α-demethylase, can reduce the binding affinity of azole drugs to the enzyme.[4][7]
- Overexpression of the target enzyme: Increased production of 14-α-demethylase can overcome the inhibitory effect of the azoles.[6]



- Active drug efflux: Overexpression of efflux pumps, belonging to the ATP-binding cassette
 (ABC) and major facilitator superfamily (MFS) transporter families, can actively remove azole
 drugs from the fungal cell.[4][6][8]
- Alterations in the sterol biosynthesis pathway: Changes in the sterol biosynthesis pathway
 can reduce the cell's dependence on ergosterol.[5][6]

Signaling Pathways

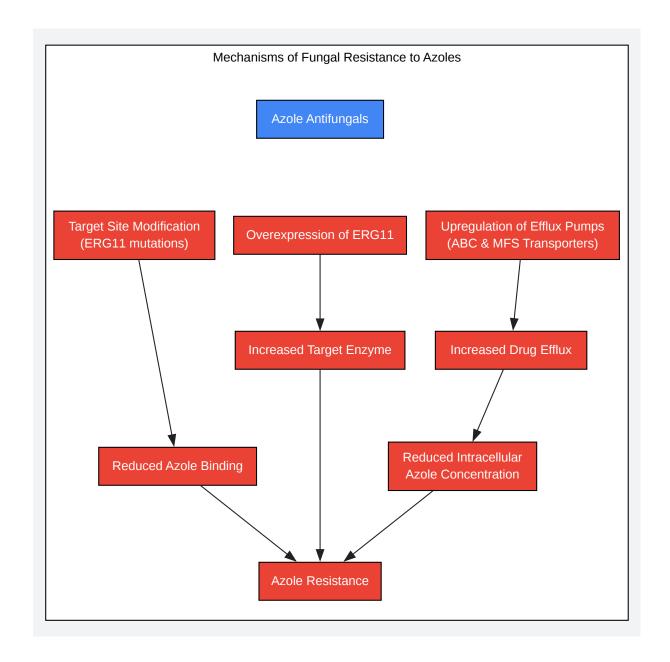




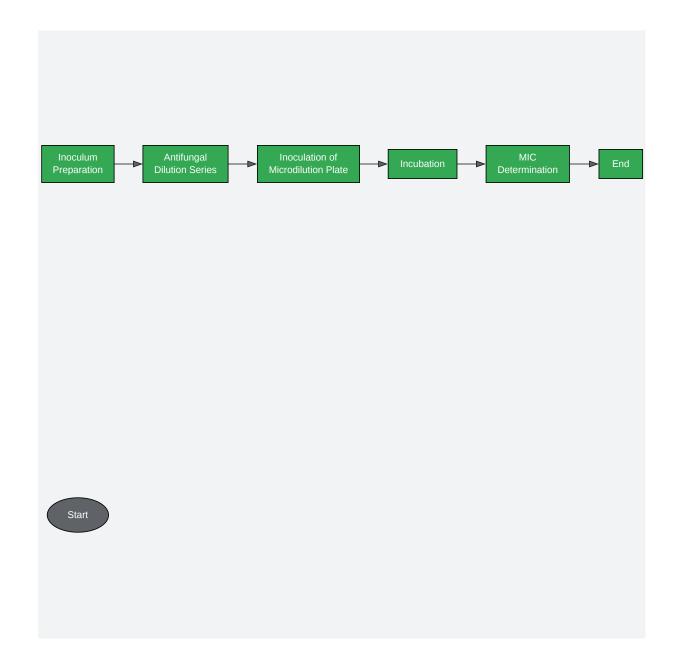
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Caption: Mechanism of action of ketoconazole and itraconazole.

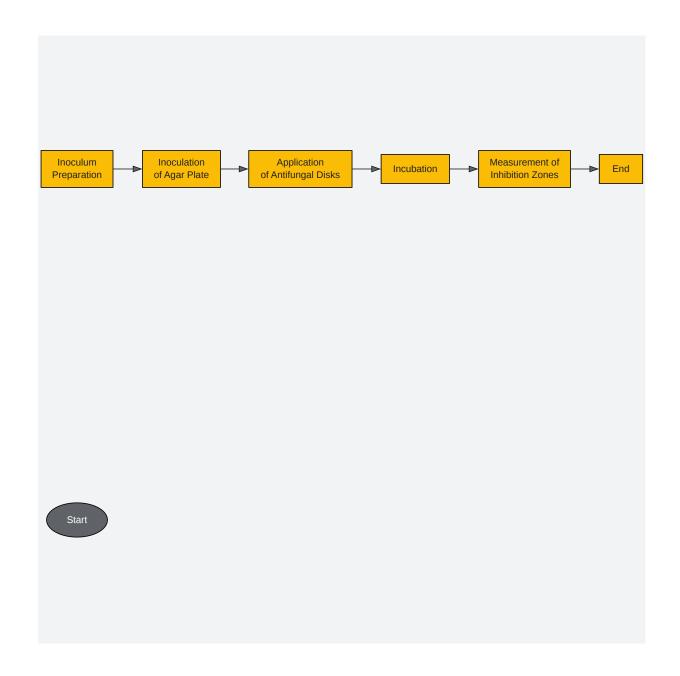












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